

An In-depth Technical Guide to 2,6-Bis(trifluoromethyl)phenol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,6-Bis(trifluoromethyl)phenol

Cat. No.: B1279352

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Introduction

2,6-Bis(trifluoromethyl)phenol is a highly fluorinated organic compound of significant interest to the chemical, pharmaceutical, and materials science sectors. Its unique molecular architecture, characterized by a phenol ring flanked by two trifluoromethyl ($-\text{CF}_3$) groups at the ortho positions, imparts distinct physicochemical properties that make it a valuable synthetic intermediate and building block. The strong electron-withdrawing nature of the two $-\text{CF}_3$ groups dramatically increases the acidity of the phenolic proton and influences the reactivity of the aromatic ring. This guide provides a comprehensive overview of its molecular characteristics, synthesis, applications, and safe handling protocols, tailored for researchers, scientists, and professionals in drug development.

Physicochemical and Molecular Properties

The defining characteristic of **2,6-Bis(trifluoromethyl)phenol** is its molecular structure, which dictates its physical and chemical behavior. The molecular weight and other key properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₄ F ₆ O	[1]
Molecular Weight	230.11 g/mol	[1][2]
CAS Number	46377-35-9	[1][2]
Appearance	Not specified, likely solid or liquid	-
pKa	~6.0 (Estimated)	-

The presence of two bulky, lipophilic trifluoromethyl groups significantly influences the compound's solubility, acidity, and interaction with biological systems. This structural feature is often exploited to enhance properties such as metabolic stability and binding affinity in drug candidates.[3][4]

Synthesis and Mechanistic Insights

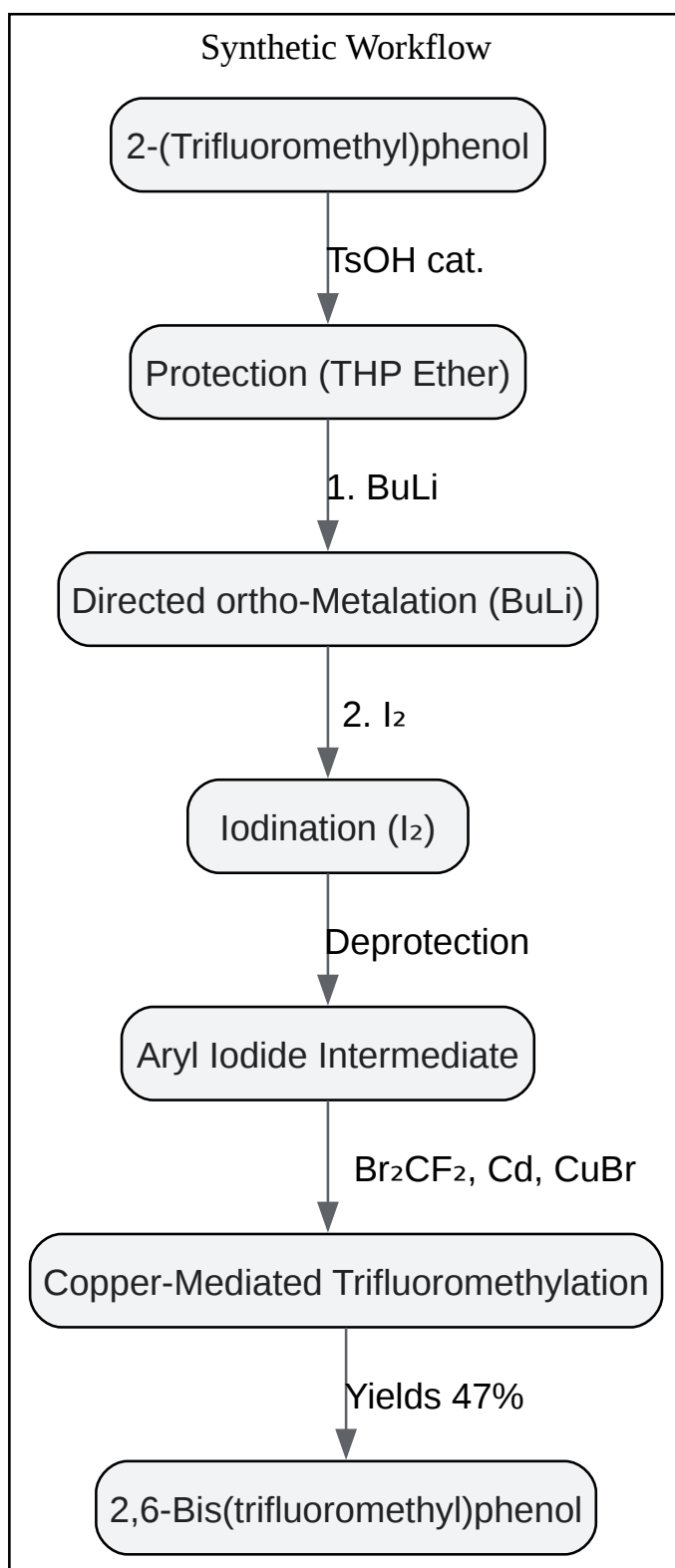
The preparation of **2,6-Bis(trifluoromethyl)phenol** has been reported in the scientific literature, with one notable synthesis beginning from the commercially available 2-(trifluoromethyl)phenol.[5][6] This multi-step process highlights key principles of modern organic synthesis, including directed ortho-metalation and transition-metal-catalyzed coupling.

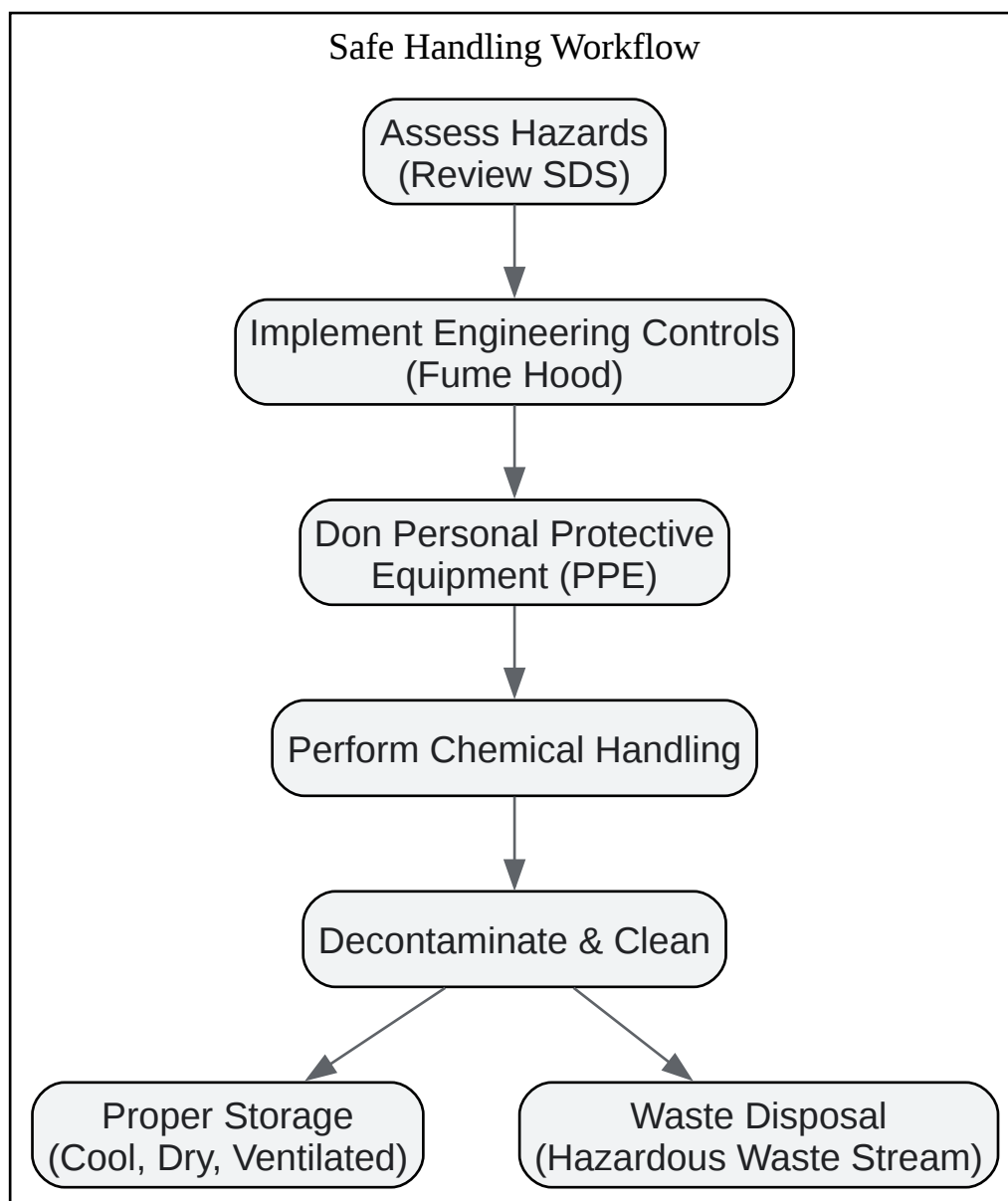
Synthetic Workflow: From 2-(trifluoromethyl)phenol

The causality behind this synthetic route is rooted in the need to introduce a second trifluoromethyl group specifically at the C6 position of the phenol ring.

- **Protection:** The phenolic hydroxyl group is first protected, for example, as a tetrahydropyranyl (THP) ether. This is a crucial step to prevent the acidic proton from interfering with subsequent organometallic reagents.
- **Directed ortho-Metalation:** The protected phenol undergoes ortho-directed lithiation using a strong base like butyllithium (BuLi). The protecting group directs the deprotonation to the adjacent ortho position (C6).

- Iodination: The resulting aryl lithium species is quenched with an iodine source (I_2) to install an iodine atom at the C6 position.
- Trifluoromethylation: The key final step involves a copper-mediated trifluoromethylation reaction. An in-situ prepared "(trifluoromethyl)copper" reagent is used to displace the iodide, yielding the desired **2,6-Bis(trifluoromethyl)phenol**.^[5] Careful control of reaction temperature and solvent composition is critical in this step to prevent decomposition of the copper reagent.^[5]





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- To cite this document: BenchChem. [An In-depth Technical Guide to 2,6-Bis(trifluoromethyl)phenol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1279352#2-6-bis-trifluoromethyl-phenol-molecular-weight]

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